

Application Note: Orthogonal Solid-Phase Synthesis of Boc-Met-Met-OH

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Compound of Interest

Compound Name: *Boc-met-met-OH*

Cat. No.: *B12109066*

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Executive Summary

The synthesis of **Boc-Met-Met-OH** presents a unique chemoselective challenge that cannot be addressed by standard Boc or Fmoc Solid-Phase Peptide Synthesis (SPPS) protocols alone. Standard Boc-SPPS utilizes HF or TFMSA for resin cleavage, conditions that are too harsh and hazardous for simple dipeptide isolation. Standard Fmoc-SPPS utilizes high-concentration TFA (95%) for cleavage, which would strip the N-terminal Boc group, yielding H-Met-Met-OH.

To successfully isolate the Boc-protected dipeptide acid, this protocol utilizes an orthogonal hybrid strategy:

- Resin: 2-Chlorotrityl Chloride (2-CTC) resin, which allows cleavage under ultra-mild acidic conditions (1% TFA).
- Backbone Chemistry: Fmoc chemistry for the first residue to allow orthogonal deprotection.
- Termination: Coupling the final residue as a Boc-amino acid.
- Cleavage: 1% TFA/DCM treatment to release the peptide from the resin while retaining the N-terminal Boc group.

Critical Consideration: Methionine is highly susceptible to oxidation (sulfoxide formation) and alkylation.[1] This protocol incorporates specific scavenging strategies to preserve the thioether side chain.[2]

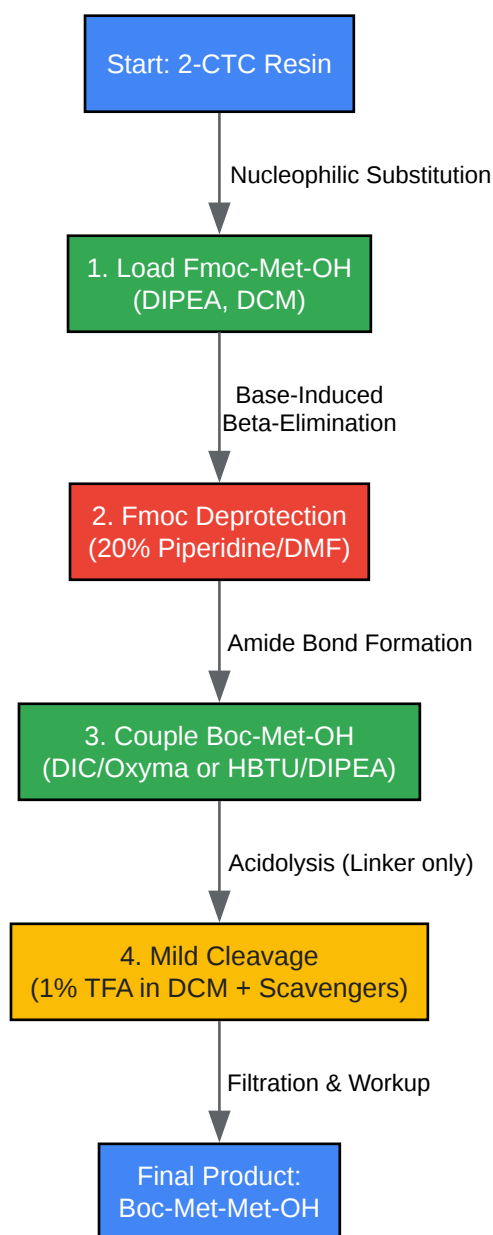
Strategic Rationale & Mechanism

The success of this synthesis relies on the varying acid-lability of the protecting groups and the resin linker.

- 2-CTC Linker: Cleaves at 1% TFA in Dichloromethane (DCM).
- Boc Group: Stable at 1% TFA; requires ~50% TFA for removal.
- Fmoc Group: Base-labile (20% Piperidine); completely orthogonal to the acid-labile linker.

By using Fmoc-Met-OH as the first residue and Boc-Met-OH as the second, we create a system where we can remove the Fmoc group without touching the resin, couple the final Boc-residue, and then cleave the resin without touching the Boc group.

Workflow Visualization



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Figure 1: The hybrid Fmoc/Boc synthetic pathway on 2-Chlorotrityl Chloride resin.

Materials & Reagents

Component	Reagent	Grade/Spec
Resin	2-Chlorotrityl Chloride (2-CTC)	Loading: 1.0–1.6 mmol/g
Amino Acids	Fmoc-Met-OH	>99% Purity
Boc-Met-OH	>99% Purity (Critical for N-cap)	
Coupling Agents	DIC (Diisopropylcarbodiimide)	Synthesis Grade
Oxyma Pure (Ethyl cyano(hydroxyimino)acetate)	Synthesis Grade	
Solvents	DCM (Dichloromethane)	Anhydrous (for loading)
DMF (Dimethylformamide)	Peptide Grade	
Cleavage	TFA (Trifluoroacetic Acid)	HPLC Grade
Scavengers	DMS (Dimethyl sulfide)	Reagent Grade (Anti-oxidant)

Detailed Protocol

Phase 1: Resin Loading (Fmoc-Met-OH)

Objective: Attach the first Methionine to the resin via an ester linkage.

- Preparation: Weigh 1.0 g of 2-CTC resin into a fritted polypropylene reaction vessel.
- Swelling: Wash resin with dry DCM (3 x 10 mL). Swell in DCM for 20 mins.[\[3\]](#)
- Loading Solution: Dissolve Fmoc-Met-OH (1.2 eq relative to resin capacity) in 10 mL dry DCM. Add DIPEA (4.0 eq).
 - Note: Do not use DMF for loading 2-CTC resin; alcohol can cause premature cleavage or hydrolysis of the chloride.
- Reaction: Add solution to resin. Agitate gently for 2 hours at room temperature.
- Capping: Add 1 mL of Methanol (MeOH) to the reaction mixture and mix for 15 mins.

- Why? MeOH caps unreacted trityl-chloride sites as methyl ethers, preventing unwanted binding of subsequent amino acids.
- Wash: Drain and wash resin: DCM (3x), DMF (3x), DCM (3x).

Phase 2: Fmoc Deprotection

Objective: Expose the N-terminal amine of the first Methionine.

- Add 20% Piperidine in DMF (10 mL).
- Agitate for 5 minutes. Drain.
- Add fresh 20% Piperidine in DMF (10 mL). Agitate for 15 minutes.
- Wash: DMF (5x), DCM (3x).
 - QC Check: Perform a Chloranil test (for secondary amines) or Kaiser test (primary amines). Positive result (blue) confirms deprotection.

Phase 3: Coupling Boc-Met-OH

Objective: Form the peptide bond and install the N-terminal Boc group.

- Activation: Dissolve Boc-Met-OH (3.0 eq) and Oxyma Pure (3.0 eq) in minimal DMF. Add DIC (3.0 eq).
 - Note: Allow pre-activation for 2-3 minutes.
- Coupling: Add the activated mixture to the resin.
- Reaction: Agitate for 60–90 minutes at room temperature.
- Wash: DMF (3x), DCM (3x).
- Validation: Perform Kaiser test. Result should be negative (yellow/colorless), indicating complete coupling.

Phase 4: Mild Acid Cleavage (The Critical Step)

Objective: Cleave peptide from resin while preserving the Boc group and preventing Met oxidation.

Warning: Methionine is prone to oxidation to sulfoxide (Met(O)) during cleavage. Although 1% TFA is mild, the presence of air or peroxides in solvents can trigger oxidation.

- Preparation: Ensure the resin is washed thoroughly with DCM to remove all traces of DMF (DMF is basic and will neutralize the dilute TFA).
- Cleavage Cocktail: Prepare 1% TFA / 2% DMS / 97% DCM.
 - DMS (Dimethyl sulfide) acts as a scavenger to prevent oxidation.
- Execution:
 - Add 10 mL of cleavage cocktail to the resin.[\[4\]](#)
 - Agitate for 2 minutes only.
 - Filter the solution immediately into a flask containing 2 mL of 10% Pyridine in Methanol (to neutralize the TFA immediately).
 - Repeat: Repeat this step 5–10 times. The short bursts prevent acid accumulation that could degrade the Boc group.
- Concentration: Combine filtrates. Evaporate DCM/TFA under reduced pressure (Rotavap) at <30°C. Do not heat significantly.
- Workup:
 - The residue is likely an oil.
 - Add cold Water (pH adjusted to ~3 with dilute HCl if necessary) to precipitate the free acid form, or extract into Ethyl Acetate and wash with 5% KHSO₄ (removes pyridine) and Brine.
 - Dry organic layer over Na₂SO₄, filter, and evaporate.[\[5\]](#)

Process Control & Troubleshooting

Preventing Diketopiperazine (DKP) Formation

Dipeptides (especially those with Pro, Gly, or N-alkyl amino acids) are prone to cyclization (DKP formation) which cleaves them from the resin prematurely.

- Risk Level: Moderate.
- Mitigation: The use of 2-CTC resin is the primary defense. The bulky trityl group creates steric hindrance that discourages the "back-biting" attack of the N-terminal amine onto the resin ester linkage.
- Action: Do not leave the resin in the deprotected state (after Step 2) for long periods. Proceed immediately to Step 3 (Coupling).

Controlling Methionine Oxidation

If HPLC analysis shows a peak with Mass +16 Da, Met-Sulfoxide has formed.

- Preventative: Use degassed solvents (sparge with Nitrogen/Argon) for the cleavage step.
- Corrective: If oxidation occurs, the product can be reduced back to Met using NH_4I (Ammonium Iodide) and DMS in TFA, but this requires strong acid which would remove the Boc group. Therefore, prevention is the only viable strategy for the Boc-protected product.

Analytical Validation (HPLC/MS)

- Column: C18 Reverse Phase.
- Mobile Phase: Water/Acetonitrile (0.1% Formic Acid). Avoid TFA in mobile phase if you suspect Boc instability, though it is usually fine for short runs.
- Expected Mass:
 - **Boc-Met-Met-OH** MW: ~394.5 g/mol .
 - Look for $[\text{M}+\text{H}]^+ = 395.5$ or $[\text{M}+\text{Na}]^+ = 417.5$.
 - $[\text{M}-\text{Boc}]^+$ (fragmentation in MS) = 295.5.

References

- 2-CTC Resin Cleavage: Barlos, K., et al. (1991). "Preparation of protected peptide fragments using triphenylmethyl resins." International Journal of Peptide and Protein Research.
- Methionine Oxidation Prevention: Beck, A., et al. (2023). "Methionine-Containing Peptides: Avoiding Secondary Reactions in the Final Global Deprotection." ACS Omega.
- Fmoc/Boc Hybrid Strategy: AAPPTec Application Note. "Cleaving Protected Peptides from 2-Chlorotrityl Resin."
- Boc-Met-OH Reagent Data: Sigma-Aldrich Product Specification. "Boc-Met-OH." [5]

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